

Cyclopentanol CAS number and IUPAC name

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Compound of Interest		
Compound Name:	Cyclopentanol	
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An In-depth Technical Guide to **Cyclopentanol** for Researchers and Drug Development Professionals.

Introduction

Cyclopentanol, a cyclic alcohol with the chemical formula C5H10O, is a significant compound in organic chemistry and various industrial applications.[1] It is a colorless, viscous liquid with a pleasant, mild odor.[1][2] As a versatile chemical intermediate, it serves as a crucial building block in the synthesis of pharmaceuticals, fragrances, dyes, and other organic compounds.[3] [4] Its unique five-membered ring structure and the presence of a hydroxyl group confer specific reactivity and physical properties that make it valuable for researchers and professionals in drug development.[1][5] This guide provides a comprehensive overview of **Cyclopentanol**, including its chemical identifiers, physical properties, synthesis protocols, and safety information.

Chemical Identification and Properties

The primary identifiers for **Cyclopentanol** are its CAS number and IUPAC name.

- IUPAC Name: Cyclopentanol[6][7]
- CAS Number: 96-41-3[6][8][9][10]
- Synonyms: Cyclopentyl alcohol, Hydroxycyclopentane[1][8][9][11]

A summary of its key quantitative properties is presented in the table below for easy reference.



Property	Value	
Molecular Formula	C5H10O[7][8][12]	
Molecular Weight	86.13 g/mol [2][8][9]	
Appearance	Colorless, viscous liquid[1][2][8]	
Melting Point	-19 °C[2][8][9]	
Boiling Point	139-140.85 °C[8][9]	
Density	0.948 g/mL at 20 °C[2][8]	
Flash Point	51 °C (124 °F)[8][9][11]	
Water Solubility	Slightly soluble / Moderately soluble (~5 g/L)[5]	
Solubility in Organic Solvents	Soluble in alcohol, ether, acetone, and chloroform.[5][8]	
LogP (Kow)	0.71[2][8]	
Refractive Index (n20/D)	1.4530[2][8]	

Synthesis and Experimental Protocols

Cyclopentanol is synthesized through various methods. For researchers, understanding these pathways is crucial for both production and application in further synthetic steps.

Indirect Synthesis from Cyclopentene (Two-Step Protocol)

A widely documented method involves a two-step process starting from cyclopentene, which is favored for its thermodynamic viability.[3][13] This process includes an addition-esterification reaction followed by transesterification.[3]

Step 1: Addition-Esterification of Cyclopentene

Reaction: Cyclopentene reacts with acetic acid to form cyclopentyl acetate.[3]



- · Optimal Conditions:
 - Temperature: 333.15 K to 353.15 K (60°C to 80°C).[3][13]
 - Molar Ratio: Acetic acid to cyclopentene ratio between 2:1 and 3:1.[3][13]
- Outcome: This exothermic reaction shows high selectivity towards cyclopentyl acetate, reported to be around 98%.[3]

Step 2: Transesterification of Cyclopentyl Acetate

- Reaction: The resulting cyclopentyl acetate undergoes transesterification with methanol to yield cyclopentanol.[3]
- · Optimal Conditions:
 - Temperature: 323.15 K to 343.15 K (50°C to 70°C).[3][13]
 - Molar Ratio: Methanol to cyclopentyl acetate ratio between 3:1 and 4:1.[3][13]
- Outcome: This step demonstrates high selectivity for **cyclopentanol** (99.5%), with a cyclopentyl acetate conversion of 55.3%, resulting in a final yield of 55.0%.[3]

Hydration of Cyclopentene

Direct hydration of cyclopentene is another viable route.[9]

- Protocol: Cyclopentene is hydrated in the presence of aqueous sulfuric acid or over a strong acid cation exchange resin catalyst in an autoclave.[9][14]
- Conditions (Resin Catalyst):
 - Temperature: 130-140°C.[14]
 - Reactant Ratio: H₂O to cyclopentene molar ratio of 5.5-6.5:1.[14]
 - Duration: 4 hours.[14]



 Outcome: This method can achieve a cyclopentene conversion of 25.7% with a cyclopentanol selectivity of 93%.[14]

Reduction of Cyclopentanone

Cyclopentanol can be readily prepared by the reduction of cyclopentanone.[9]

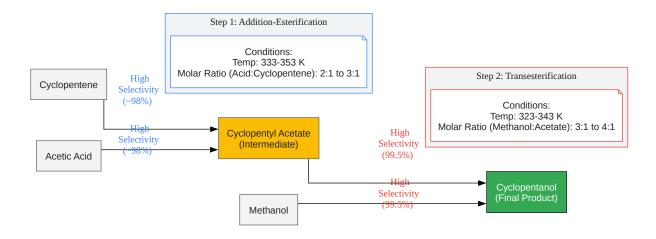
- · Protocols:
 - Catalytic Hydrogenation: Using catalysts like copper chromite at 150°C and 150 atm, or platinum oxide/platinum black at 2-3 atm.[9]
 - Chemical Reduction: Using lithium aluminum hydride (LiAlH₄) in ether at room temperature.[9]

Synthesis from Furfural

Bio-derived furfural can be converted to **cyclopentanol**, offering a renewable pathway.[6][15]

- Protocol: The process involves hydrodeoxygenation using a copper catalyst or a nickelcobalt catalyst.[6] A one-step synthesis from furfural in a water-fatty alcohol system using a Raney nickel catalyst has also been described.[15]
- Conditions (Raney Ni):
 - Temperature: 150-230°C.[15]
 - Pressure: 0-4 MPa.[15]
 - Duration: 4 hours.[15]





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Caption: Workflow for the two-step synthesis of **Cyclopentanol** from Cyclopentene.

Applications in Research and Drug Development

Cyclopentanol's utility in the pharmaceutical and chemical industries is extensive.

- Pharmaceutical Intermediate: It serves as a key starting material or building block in the synthesis of various active pharmaceutical ingredients (APIs) and other pharmaceutical compounds.[4][16]
- Solvent: Due to its properties, it is used as a solvent for certain drugs and in pharmaceutical formulations.[2][4]
- Precursor for Other Chemicals: Cyclopentanol is a precursor for producing other important chemical intermediates like cyclopentanone (via oxidation) and cyclopentene (via



dehydration).[1][6] These compounds are, in turn, used to synthesize a range of molecules, including anti-inflammatory and anti-cancer drugs.[17]

Flavors and Fragrances: It is an intermediate in the production of flavors and fragrances,
 which can be relevant in the formulation of final drug products.[3][4]

Safety and Handling

Proper handling of **Cyclopentanol** in a laboratory or industrial setting is essential.

- Hazards: It is a flammable liquid and vapor.[11][12] Vapors may form explosive mixtures with air and are heavier than air, meaning they can accumulate in low-lying areas.[2][18] It may cause skin, eye, and respiratory tract irritation.[11]
- Personal Protective Equipment (PPE):
 - Eyes: Wear appropriate safety glasses or a face shield.[11][19]
 - Skin: Handle with gloves inspected prior to use.[19][20]
 - Respiratory: Use in a well-ventilated area or with adequate respiratory protection to keep airborne concentrations low.[11][18]
- Handling and Storage:
 - Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[4][12][20]
 - Keep containers tightly closed.[4][12]
 - Use spark-proof tools and explosion-proof equipment.[11] Ground and bond containers
 when transferring material.[11]
- Incompatibilities: Cyclopentanol is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[8][11][20]
- First Aid:



- Skin Contact: Wash off with soap and plenty of water.[19][20]
- Eye Contact: Flush eyes with water as a precaution.[19][20]
- Inhalation: Move the person into fresh air.[19][20]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[19][20] In all cases of exposure, consult a physician.[19][20]

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